

Application Notes: 2-Chloro-3-nitrophenol in Pharmaceutical Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-3-nitrophenol

Cat. No.: B183055

[Get Quote](#)

Introduction: The Strategic Utility of 2-Chloro-3-nitrophenol

2-Chloro-3-nitrophenol is a highly functionalized aromatic compound that serves as a versatile building block in the synthesis of complex pharmaceutical molecules.^[1] Its chemical architecture, featuring a phenolic hydroxyl group, a nitro group, and a chlorine atom on a benzene ring, offers a rich platform for a variety of chemical transformations.^[2] The strategic positioning of these functional groups allows for regioselective reactions, making it a valuable precursor in medicinal chemistry.

The electron-withdrawing nature of the nitro group significantly influences the reactivity of the aromatic ring, enhancing the acidity of the phenolic proton and activating the chlorine atom for nucleophilic substitution reactions.^[3] Furthermore, the nitro group can be readily reduced to an amino group, a cornerstone transformation in the synthesis of many pharmaceutical agents, including kinase inhibitors and anti-inflammatory drugs.^{[3][4]} The presence of the chlorine atom provides an additional site for modification or can be a key feature for the biological activity of the final compound. These characteristics make **2-Chloro-3-nitrophenol** a precursor of interest for generating libraries of compounds for drug discovery.^[2]

This document provides a comprehensive guide for researchers and drug development professionals on the effective utilization of **2-Chloro-3-nitrophenol** in pharmaceutical synthesis. It will cover key reaction pathways, provide detailed experimental protocols, and discuss the rationale behind the methodological choices.

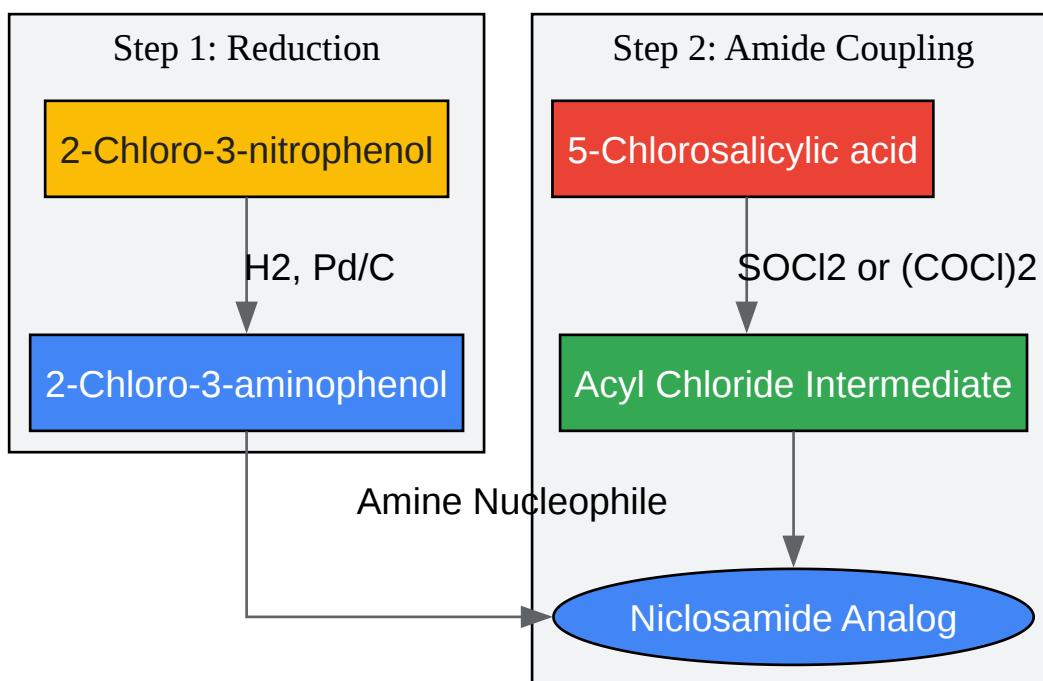
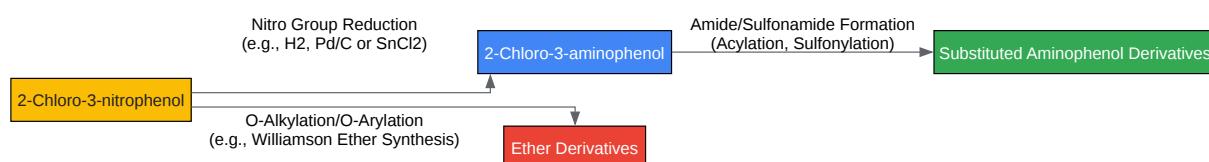
Physicochemical Properties and Safety Data

A thorough understanding of the physicochemical properties and safety profile of a starting material is paramount for its safe and effective use in synthesis.

Property	Value	Reference
CAS Number	603-84-9	[5]
Molecular Formula	C ₆ H ₄ CINO ₃	[5]
Molecular Weight	173.55 g/mol	[5] [6]
Appearance	Yellow to orange crystalline powder	
Melting Point	120.5 °C	[7]
Storage	Room Temperature, sealed in a dry place	
Purity	Typically ≥97%	[8]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)	
Precautionary Statements	P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	

Core Synthetic Transformations

The synthetic utility of **2-Chloro-3-nitrophenol** is primarily centered around the selective manipulation of its three key functional groups. The following diagram illustrates the principal reaction pathways.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page loading... [wap.guidechem.com]
- 2. Niclosamide synthesis - chemicalbook [chemicalbook.com]
- 3. Successive paired electrochemical late-stage modification of niclosamide a common anthelmintic drug. A green protocol for the synthesis of new drug-like molecules - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 4. US4670608A - Preparation of 2,4-dichloro-3-alkyl-6-nitrophenols - Google Patents [patents.google.com]
- 5. scbt.com [scbt.com]
- 6. Phenol, 2-chloro-3-nitro- | C₆H₄CINO₃ | CID 3013917 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Exploring Structure–Activity Relationships of Niclosamide-Based Colistin Potentiators in Colistin-Resistant Gram-Negative Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 8. 603-84-9 Cas No. | 2-Chloro-3-nitrophenol | Apollo [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Application Notes: 2-Chloro-3-nitrophenol in Pharmaceutical Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b183055#using-2-chloro-3-nitrophenol-in-pharmaceutical-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com